

4-(3'-Methylphenyl)amino-3-pyridinesulfonamide physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide

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Technical Guide: 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(3'-Methylphenyl)amino-3-pyridinesulfonamide is a key chemical intermediate, primarily recognized for its role in the synthesis of the potent loop diuretic, Torsemide.^{[1][2][3][4][5][6][7][8][9][10][11][12]} Understanding the physical, chemical, and biological context of this compound is crucial for researchers in medicinal chemistry, process development, and pharmacology. This technical guide provides an in-depth overview of its core properties, synthesis, and the biological pathway of its primary derivative, offering a valuable resource for laboratory and development settings.

Chemical and Physical Properties

The fundamental properties of **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide** are summarized below. These data are essential for handling, characterization, and process optimization.

Property	Value	Reference(s)
IUPAC Name	4-(3-methylanilino)pyridine-3-sulfonamide	[6][13]
Synonyms	4-(m-toluidino)pyridine-3-sulfonamide, Torsemide Impurity B, Torsemide Related Compound A	[6][11]
CAS Number	72811-73-5	[1][2][3][5][6][7][11][14][15]
Molecular Formula	C ₁₂ H ₁₃ N ₃ O ₂ S	[1][2][3][5][7][11][13][14][15]
Molecular Weight	263.32 g/mol	[1][2][3][5][6][7][13][14][15]
Appearance	White to off-white solid	[1][3][4][7]
Melting Point	162-164 °C	[1][9]
Boiling Point	475.8 ± 55.0 °C (Predicted)	[4][9]
Density	1.357 ± 0.06 g/cm ³ (Predicted)	[1][4][6][9]
Solubility	Slightly soluble in DMSO and Methanol	[4][9]
pKa	9.53 ± 0.60 (Predicted)	[4][9]
Polar Surface Area	93.46 Å ²	[1][6]

Spectroscopic Data

Type	Data	Reference(s)
¹ H NMR (d ⁶ -DMSO)	δ 2.30 (s, 3H, CH ₃), δ 7.00-7.32 (m, 5H, Ar-H), δ 7.75-8.05 (br s, 2H, SO ₂ NH ₂), δ 8.25 (d, 1H, Py-H), δ 8.68 (s, 1H, Py-H)	[1][3][6][7][8][9]
IR Spectroscopy	Characteristic peaks at ~3291 cm ⁻¹ (N-H stretch) and ~1153 cm ⁻¹ (S=O symmetric stretch).	[6]
Mass Spectrometry	Molecular ion (M ⁺) at m/z 263.31 (calculated for C ₁₂ H ₁₃ N ₃ O ₂ S).	[6]

Experimental Protocols

Synthesis of 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide

A common and effective method for the synthesis of this compound is through the nucleophilic aromatic substitution of 4-chloro-3-pyridinesulfonamide with m-toluidine.[1][3][4][7][8][9]

Materials:

- 4-chloro-3-pyridinesulfonamide hydrochloride
- m-toluidine
- Water
- Saturated sodium bicarbonate (NaHCO₃) solution
- Methanol (MeOH)
- Activated carbon (Darco KB)
- Celite

Procedure:

- A 2L three-necked flask equipped with a mechanical stirrer, thermometer, and condenser is charged with 500 mL of water and 100 g (0.44 mol) of 4-chloro-3-pyridinesulfonamide hydrochloride.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- To this suspension, 49.2 mL (0.46 mol) of m-toluidine is added at room temperature.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- The reaction mixture is heated to 90°C for a minimum of 3 hours. The progress of the reaction is monitored by High-Performance Liquid Chromatography (HPLC).[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Upon completion, the mixture is cooled to room temperature.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- The pH of the reaction mixture is carefully adjusted to 7-8 with a saturated NaHCO₃ solution, causing the product to precipitate.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- The precipitate is isolated by vacuum filtration to yield a beige solid.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- For purification, the crude product is dissolved in 1.0 L of methanol at room temperature, and 25 g of activated carbon is added.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- The solution is refluxed for 30 minutes and then filtered while hot through a pad of celite to remove the activated carbon. The filter cake is rinsed with hot methanol.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- The filtrate is charged with 1.2 L of water and stirred for at least 1 hour at room temperature to precipitate the purified product.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- The final product is isolated by vacuum filtration, yielding a solid with a purity of ≥99.8% as determined by HPLC.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a critical analytical technique for monitoring the synthesis reaction and assessing the purity of the final product. While a specific monograph for the intermediate may not be widely published, a general method can be derived from protocols used for its end-product, Torsemide.[\[16\]](#)

Typical HPLC Conditions:

- Column: C18 reverse-phase column (e.g., Zodiac 120 Å, 4.6 x 250 mm, 5 µm).[\[16\]](#)
- Mobile Phase: A gradient mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 - 1.5 mL/min.
- Detection: UV detector at a wavelength relevant to the chromophores in the molecule (typically in the range of 254-290 nm).
- Temperature: Ambient or controlled room temperature.

Biological Context: Mechanism of Action of Torsemide

As **4-(3'-Methylphenyl)amino-3-pyridinesulfonamide** is a direct precursor to Torsemide, its biological relevance is best understood through the mechanism of action of this potent diuretic. Torsemide exerts its effect primarily in the kidneys, specifically in the thick ascending limb of the Loop of Henle.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

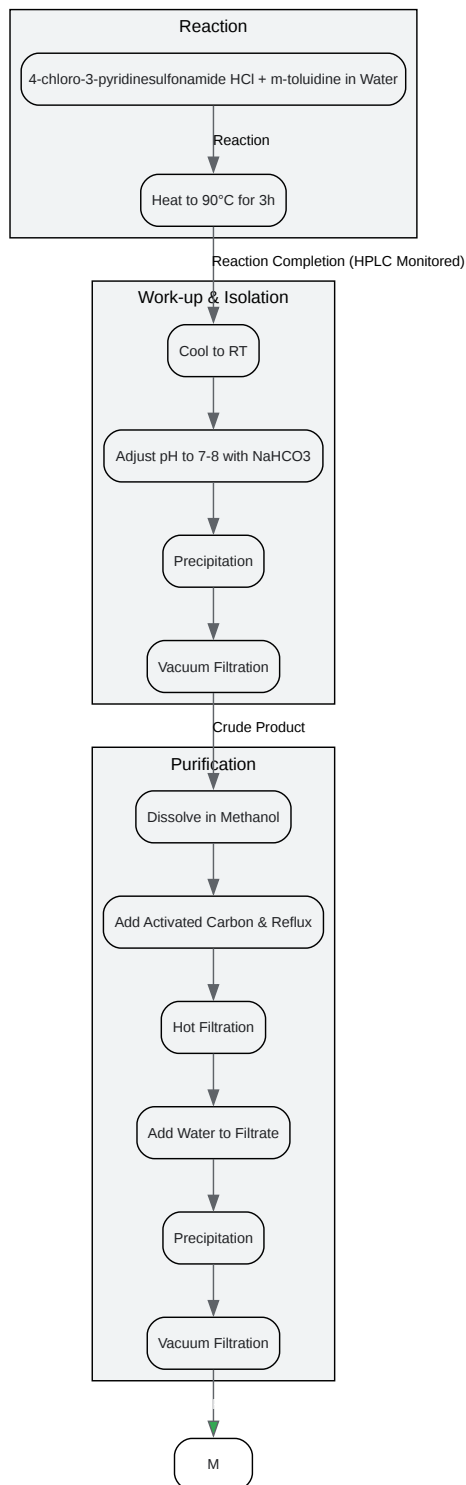
The primary molecular target of Torsemide is the $\text{Na}^+/\text{K}^+/\text{2Cl}^-$ cotransporter located on the luminal membrane of the epithelial cells in this nephron segment.[\[17\]](#)[\[18\]](#)[\[19\]](#) By inhibiting this transporter, Torsemide blocks the reabsorption of sodium, potassium, and chloride ions from the tubular fluid back into the bloodstream. This inhibition leads to an increased concentration of these electrolytes in the urine.[\[17\]](#)[\[18\]](#)

The elevated solute concentration in the tubular fluid creates an osmotic gradient that draws water into the tubules, preventing its reabsorption.[\[17\]](#) The result is a significant increase in the excretion of water, sodium, and chloride, leading to a potent diuretic effect.[\[18\]](#)[\[19\]](#) This reduction in extracellular fluid volume is beneficial in treating conditions such as edema associated with heart failure, renal disease, and hepatic disease, as well as hypertension.[\[1\]](#)
[\[19\]](#)

Visualizations

Synthesis Workflow

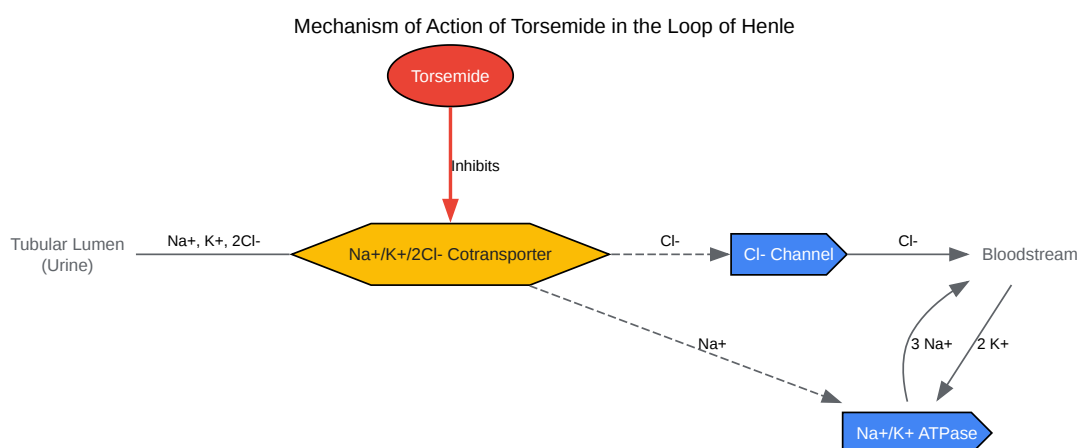
Synthesis Workflow of 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide



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Caption: Synthesis and purification workflow.

Mechanism of Action of Torsemide



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Caption: Torsemide's inhibitory action.

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References

- 1. Torsemide: Package Insert / Prescribing Information / MOA [drugs.com]
- 2. todaysveterinarypractice.com [todaysveterinarypractice.com]

- 3. Clinical pharmacology of torasemide, a new loop diuretic | Semantic Scholar [semanticscholar.org]
- 4. Torasemide Pharmacology - Active Ingredient - RxReasoner [rxreasoner.com]
- 5. Clinical pharmacokinetics and pharmacodynamics of torasemide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide | 72811-73-5 | Benchchem [benchchem.com]
- 7. 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide | 72811-73-5 [chemicalbook.com]
- 8. 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide synthesis - chemicalbook [chemicalbook.com]
- 9. 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide CAS#: 72811-73-5 [m.chemicalbook.com]
- 10. scbt.com [scbt.com]
- 11. prudencepharma.com [prudencepharma.com]
- 12. 4-(3-Methyl Phenyl) Amino -3-Pyridine Sulfonamide at Best Price for Pharmaceutical Applications [syntheticmolecules.in]
- 13. 4-[(3-Methylphenyl)amino]-3-pyridinesulfonamide [lgcstandards.com]
- 14. GSRS [precision.fda.gov]
- 15. 72811-73-5 4-(3'-Methylphenyl)amino-3-pyridinesulfonamide AKSci P837 [aksci.com]
- 16. Process For The Purification Of Torsemide [quickcompany.in]
- 17. What is the mechanism of Torsemide? [synapse.patsnap.com]
- 18. droracle.ai [droracle.ai]
- 19. Torsemide - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 20. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [4-(3'-Methylphenyl)amino-3-pyridinesulfonamide physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135653#4-3-methylphenyl-amino-3-pyridinesulfonamide-physical-and-chemical-properties]

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